

Improving the stability of EPZ004777 in solution

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Compound of Interest

Compound Name: EPZ004777

Cat. No.: B607349

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Technical Support Center: EPZ004777

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the use of **EPZ004777** in their experiments.

Frequently Asked Questions (FAQs)

1. What is **EPZ004777** and what is its mechanism of action?

EPZ004777 is a potent and highly selective small-molecule inhibitor of the histone methyltransferase DOT1L, with an IC₅₀ of 0.4 nM.[1][2] DOT1L is the sole enzyme responsible for mono-, di-, and trimethylation of histone H3 at lysine 79 (H3K79).[3] In certain cancers, particularly mixed-lineage leukemia (MLL)-rearranged leukemias, the aberrant recruitment of DOT1L leads to hypermethylation of H3K79 and the overexpression of leukemogenic genes.[4] [5] **EPZ004777** acts as an S-adenosylmethionine (SAM)-competitive inhibitor, occupying the SAM-binding pocket of DOT1L and preventing the transfer of a methyl group to H3K79.[6][7] This inhibition of DOT1L activity leads to a reduction in H3K79 methylation, suppression of target gene expression, and ultimately, selective killing of MLL-rearranged cancer cells.[8][9]

2. What are the recommended storage conditions for **EPZ004777** powder and stock solutions?

For long-term stability, **EPZ004777** powder should be stored at -20°C for up to 3 years.[8] Once dissolved, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. The stability of stock solutions depends on the solvent and storage temperature.

3. In which solvents is **EPZ004777** soluble?

EPZ004777 is soluble in several organic solvents but is insoluble in water.[10] For in vitro experiments, Dimethyl Sulfoxide (DMSO) is the most commonly used solvent. To achieve higher concentrations, warming the solution at 37°C or using an ultrasonic bath may be helpful. [10] It is crucial to use fresh, anhydrous DMSO as moisture can reduce solubility.[8]

4. What is the stability of **EPZ004777** in solution?

The stability of **EPZ004777** in solution is a critical consideration for experimental design. The compound has a very short half-life in plasma, which can limit its efficacy in in vivo studies.[5] This metabolic instability is likely due to the presence of the 7-deaza-adenosine moiety, which is susceptible to enzymatic degradation.[5] For cell culture experiments, it is recommended to replace the media with fresh compound every 3-4 days to maintain a stable concentration.[8][9]

Troubleshooting Guide

Issue: Precipitation of **EPZ004777** in cell culture media.

- Possible Cause: The final concentration of the organic solvent (e.g., DMSO) in the cell culture media is too high, causing the compound to precipitate.
- Solution: Ensure that the final concentration of DMSO in the culture media is kept low, typically below 0.5%, to maintain solubility and minimize solvent-induced cytotoxicity. Prepare a high-concentration stock solution in 100% DMSO and then perform serial dilutions in culture media to reach the desired final concentration.

Issue: Inconsistent or weaker than expected biological activity.

- Possible Cause 1: Degradation of **EPZ004777** in solution. Due to its limited stability, prolonged incubation times without replenishing the compound can lead to a decrease in the effective concentration.
- Solution 1: For long-term experiments (several days), it is crucial to replace the cell culture media with fresh media containing **EPZ004777** every 3-4 days to ensure a consistent concentration of the active compound.[8][9]

- Possible Cause 2: Repeated freeze-thaw cycles of the stock solution. This can lead to the degradation of the compound.
- Solution 2: Aliquot the stock solution into single-use volumes before freezing to avoid multiple freeze-thaw cycles.[8]
- Possible Cause 3: Use of old or improperly stored stock solutions.
- Solution 3: Adhere to the recommended storage conditions and timelines provided in the stability data tables. It is advisable to prepare fresh stock solutions regularly.

Issue: Difficulty dissolving **EPZ004777** powder.

- Possible Cause: The compound may require assistance to fully dissolve.
- Solution: To aid dissolution, gently warm the solution at 37°C for a short period or use an ultrasonic bath.[10] Ensure the solvent is of high purity and anhydrous, especially when using DMSO.[8]

Quantitative Data Summary

Table 1: Solubility of **EPZ004777** in Various Solvents

Solvent	Solubility	Reference
DMSO	≥ 27 mg/mL	[10]
DMSO	50 mg/mL	
DMSO	> 10 mM	[10]
Ethanol (with sonication)	≥ 94.6 mg/mL	[10][11]
Water	Insoluble	[10]

Table 2: Recommended Storage and Stability of **EPZ004777**

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	[8]
Stock Solution in Solvent	-80°C	1 year	[8]
Stock Solution in Solvent	-20°C	1 month	[8]
Stock Solution (general)	Below -20°C	Several months	[10]

Table 3: Formulations for In Vivo Studies

Formulation	Solubility	Reference
10% DMSO, 90% Corn Oil	≥ 3 mg/mL	[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	[1]
15% Ethanol, 50% PEG300, 35% Water	150 mg/mL	[10]

Experimental Protocols

Protocol 1: Cell Viability and Proliferation Assay

This protocol is adapted from methods used to assess the effect of **EPZ004777** on the proliferation of leukemia cell lines.[2][8]

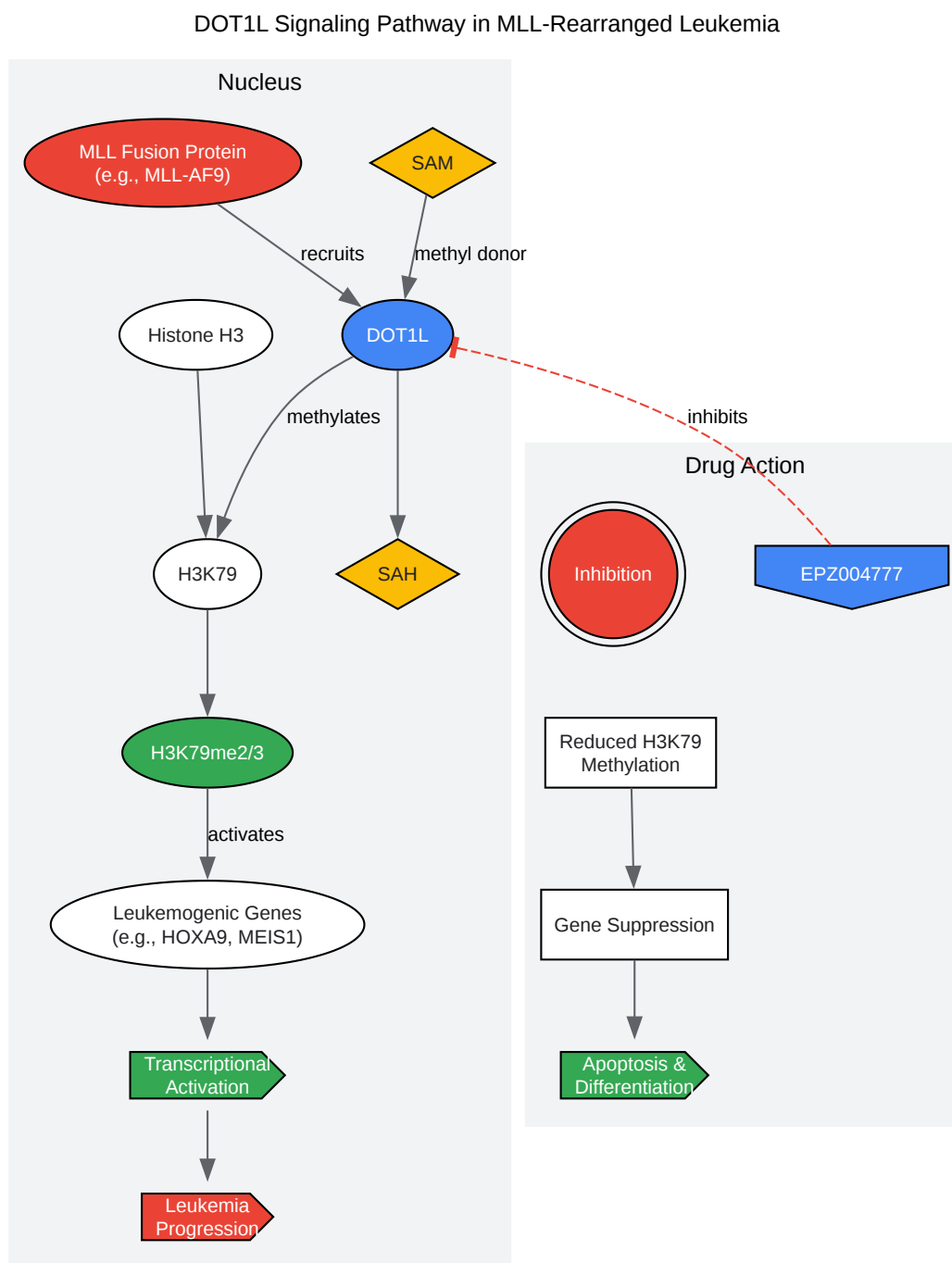
- Cell Plating: Plate exponentially growing cells in 96-well plates at a density of 3×10^4 cells/well in a final volume of 150 μ L.
- Compound Treatment: Add increasing concentrations of **EPZ004777** to the wells. A typical concentration range to determine IC50 is up to 50 μ M.[2][8]

- Incubation: Incubate the cells for a period of up to 18 days.
- Cell Counting and Media Change: Every 3-4 days, determine the viable cell number using a suitable method such as the Guava ViaCount assay.^{[2][8]} At the same time, replace the growth media with fresh media containing the appropriate concentration of **EPZ004777** and split the cells back to a density of 5×10^4 cells/well.
- Data Analysis: Express the total cell number as split-adjusted viable cells per well. Determine IC50 values from concentration-response curves using appropriate software.

Protocol 2: Preparation of **EPZ004777** Stock Solution

- Weighing: Accurately weigh the desired amount of **EPZ004777** powder in a sterile microcentrifuge tube.
- Dissolving: Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mg/mL).
- Aiding Dissolution: If necessary, gently warm the tube at 37°C for 10 minutes and/or sonicate in an ultrasonic bath for a short period to ensure complete dissolution.^[10]
- Aliquoting and Storage: Aliquot the stock solution into single-use, sterile tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C as recommended.^[8]

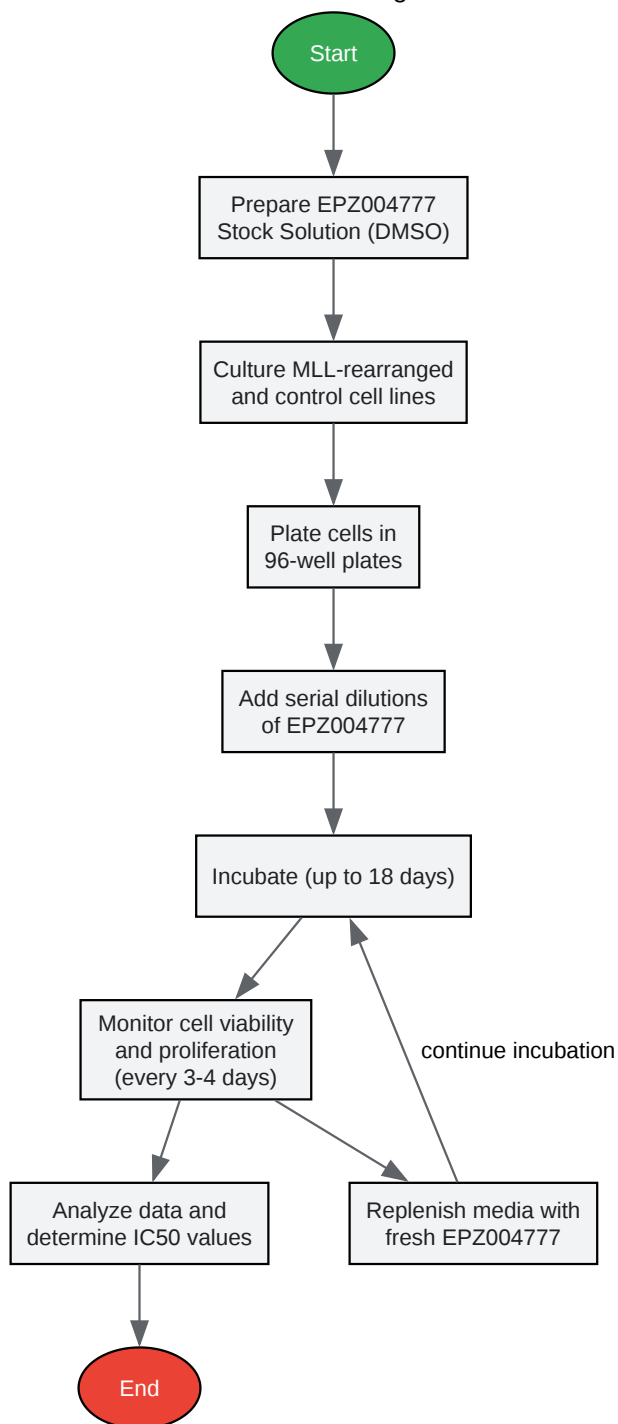
Visualizations



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Caption: DOT1L signaling in MLL-rearranged leukemia and the inhibitory action of **EPZ004777**.

Experimental Workflow for Assessing EPZ004777 Efficacy

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Caption: A typical experimental workflow for evaluating the in vitro efficacy of **EPZ004777**.

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